

Unveiling the Structural Landscape of Octanoic Hydrazide: A Technical Guide

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Compound of Interest

Compound Name: *Octanoic hydrazide*

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Abstract

Octanoic hydrazide, a derivative of octanoic acid, belongs to the hydrazide class of organic compounds, which are noted for their wide-ranging biological activities and utility as synthetic intermediates. This technical guide provides a comprehensive overview of the available physicochemical data for **octanoic hydrazide**, detailed protocols for its synthesis, and an exploration of the biological significance of the broader hydrazide and octanoic acid families. Despite extensive searches of scientific literature and crystallographic databases, a solved single-crystal structure of **octanoic hydrazide** is not publicly available. This document therefore collates the existing knowledge to serve as a foundational resource for researchers in medicinal chemistry and drug development, while also highlighting a key gap in the structural characterization of this compound.

Introduction

Hydrazides are a class of organic compounds characterized by the presence of a hydrazine-like functional group (-C(=O)NHNH₂). They serve as crucial building blocks in the synthesis of a variety of heterocyclic compounds and have garnered significant attention in medicinal chemistry due to their diverse pharmacological properties.^[1] **Octanoic hydrazide**, also known as caprylic hydrazide, is the hydrazide derivative of octanoic acid, a medium-chain fatty acid. The incorporation of the octanoyl moiety can influence the lipophilicity and, consequently, the pharmacokinetic and pharmacodynamic properties of potential drug candidates.

This guide aims to provide a detailed summary of the known properties and synthesis of **octanoic hydrazide**. In the absence of a determined crystal structure, this document presents the available data to facilitate future research, including potential crystallographic studies.

Physicochemical Properties of Octanoic Hydrazide

While a definitive crystal structure is not available, a range of physicochemical properties for **octanoic hydrazide** has been reported. These data are essential for its handling, formulation, and in silico modeling.

Property	Value	Reference
Molecular Formula	C8H18N2O	[2][3][4][5]
Molecular Weight	158.24 g/mol	[2][3][4][5]
CAS Number	6304-39-8	[2][3][4][5]
Appearance	White flake crystal or powder	[2][4]
Melting Point	87-89 °C	[2][3][4]
Boiling Point (Predicted)	301.8 °C at 760 mmHg	[2][3]
Density (Predicted)	0.929 g/cm ³	[2][4]
Solubility	Soluble in Methanol	[2][4]
LogP (Predicted)	2.428	[2]
Hydrogen Bond Donor Count	2	[2][3]
Hydrogen Bond Acceptor Count	2	[2][3]
Rotatable Bond Count	6	[2][3]

Experimental Protocols: Synthesis of Hydrazides

The synthesis of hydrazides is typically achieved through the hydrazinolysis of esters. The following is a general experimental protocol that can be adapted for the synthesis of **octanoic**

hydrazide from an ester of octanoic acid (e.g., ethyl octanoate). A high-yield method has been described in the patent literature.[6]

3.1. General Procedure for the Synthesis of **Octanoic Hydrazide**

Materials:

- Ethyl octanoate (or other suitable octanoic acid ester)
- Hydrazine hydrate ($\text{N}_2\text{H}_4 \cdot \text{H}_2\text{O}$)
- Ethanol (or other suitable solvent)

Procedure:

- To a round-bottom flask equipped with a reflux condenser, add the octanoic acid ester and the chosen solvent.
- Add hydrazine hydrate to the mixture. The molar ratio of ester to hydrazine hydrate can be optimized, with ratios of 1:1 to 1:1.5 often being effective.[6]
- Heat the reaction mixture to reflux and maintain for a period of 0.5 to 2 hours.[6] The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, the solvent and any excess hydrazine hydrate can be removed under reduced pressure.
- The resulting crude product can be purified by recrystallization from a suitable solvent, such as ethanol, to yield the pure hydrazide.

3.2. Example of a High-Yield Synthesis of a Hydrazide

A patented method describes the preparation of hydrazides with yields exceeding 90%.^[6] This method involves heating the ester and hydrazine hydrate under reflux, followed by reactive fractionation or reactive distillation to remove the alcohol byproduct and water, driving the reaction to completion. The final product is then obtained by distillation under reduced pressure.^[6]

Biological Significance and Potential Signaling Pathways

While specific signaling pathways for **octanoic hydrazide** have not been elucidated, the biological activities of the broader hydrazide class and the parent molecule, octanoic acid, provide insights into its potential pharmacological relevance.

4.1. Biological Activities of Hydrazides

Hydrazide and their derivatives, hydrazone, are known to possess a wide spectrum of biological activities, including:

- Antimicrobial: Effective against various bacterial and fungal strains.[7][8]
- Anti-inflammatory: Some hydrazide-hydrazone have shown potent anti-inflammatory effects.[1]
- Antitubercular: Isoniazid, a hydrazide, is a cornerstone drug in the treatment of tuberculosis. [1][8]
- Anticancer: Various hydrazide derivatives have been investigated for their antitumor properties.[1]
- Antiviral: Certain hydrazides have demonstrated activity against a range of viruses.[1]

4.2. Octanoic Acid and Cellular Signaling

Octanoic acid, as a medium-chain fatty acid, is known to influence cellular metabolism and signaling. Studies have shown that octanoic acid can:

- Impact the Akt-mTOR Axis: This pathway is central to cell growth, proliferation, and metabolism. Octanoic acid has been shown to promote the phosphorylation of proteins within this axis in hepatocytes.
- Modulate Mitochondrial Biogenesis: Octanoic acid-enriched diets have been found to improve endurance capacity in mice by activating the AMPK-PGC1 α -TFAM pathway, leading to an increase in mitochondria.[9]

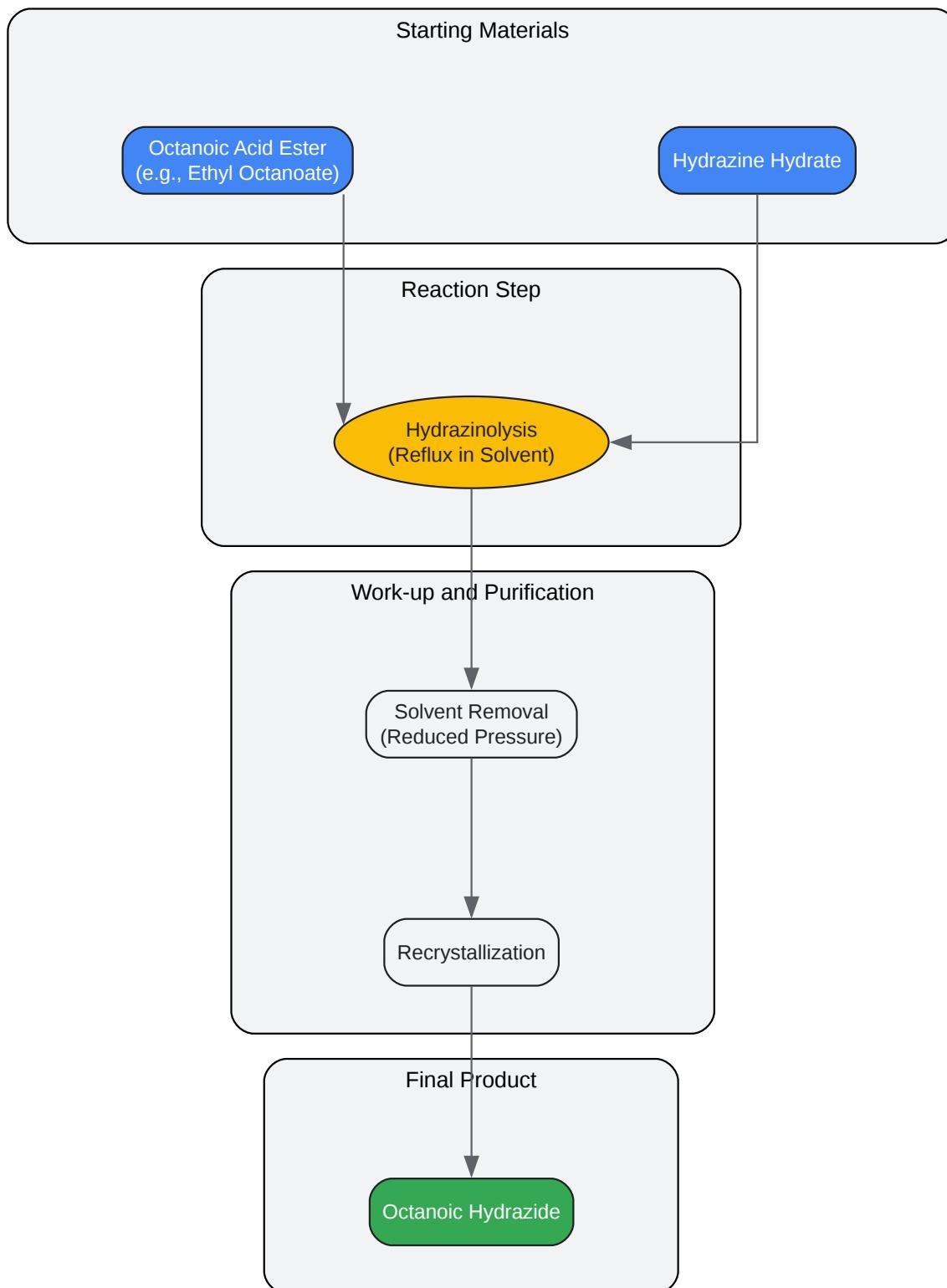
- Exhibit Antimicrobial Properties: Octanoic acid itself has demonstrated broad-spectrum antimicrobial activity and can inhibit biofilm formation.[10][11]

The combination of a hydrazide moiety with an octanoyl chain in **octanoic hydrazide** suggests that it could be a promising scaffold for the development of novel therapeutic agents with a unique pharmacological profile.

Visualizing Synthetic and Logical Workflows

5.1. General Workflow for Hydrazide Synthesis

The synthesis of hydrazides from esters is a fundamental transformation in organic chemistry. The following diagram illustrates the general workflow.



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General workflow for the synthesis of **octanoic hydrazide**.

Conclusion

Octanoic hydrazide remains a compound of interest due to the established biological activities of the hydrazide functional group and the metabolic relevance of octanoic acid. While this guide provides a thorough compilation of its known physicochemical properties and a general synthesis protocol, the absence of a determined crystal structure is a significant knowledge gap. The elucidation of its three-dimensional structure through single-crystal X-ray diffraction would be invaluable for structure-based drug design and a deeper understanding of its chemical reactivity and intermolecular interactions. Future research efforts should be directed towards the crystallization of **octanoic hydrazide** to fully characterize this promising chemical entity.

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